

4-chlorocinnamic acid spectral data NMR IR

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 4-Chlorocinnamic acid

CAS No.: 940-62-5

Cat. No.: S600200

Get Quote

Spectral Data Summary

The following table consolidates the key identified information for **4-chlorocinnamic acid**.

Spectrum Type	Key Information & Conditions	Data Source / Availability
Infrared (IR) • State: Gas phase • Instrument: HP-GC/MS/IRD Full spectrum is available for viewing and download from the NIST Chemistry WebBook [1]. Mass (MS) • Ionization: Electron Ionization (EI) • Origin: Japan AIST/NIMC Database (MS-NW-5985) Spectrum is displayed by NIST, but download is restricted due to licensing [2]. Nuclear Magnetic Resonance (NMR) • Nucleus: ^1H • Confirmation: Purity and structure confirmed by NMR (according to TCI specifications) [3] [4]. The specific spectral data (chemical shifts, coupling constants) are not detailed in the search results [5] [3].		

Experimental Workflow for Spectral Analysis

For researchers, characterizing a compound like **4-chlorocinnamic acid** involves a systematic workflow. The diagram below outlines the key stages from sample preparation to data interpretation.



[Click to download full resolution via product page](#)

Spectral analysis involves sample preparation, data acquisition, and interpretation to confirm molecular structure.

Safety and Handling

When working with this compound in the laboratory, note that it has the following GHS hazard statements [3] [4]:

- **H302:** Harmful if swallowed.

- **H315:** Causes skin irritation.
- **H319:** Causes serious eye irritation. Appropriate personal protective equipment (PPE) including gloves and eye protection is recommended.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. p- Chlorocinnamic acid [webbook.nist.gov]
2. p-Chlorocinnamic acid - the NIST WebBook [webbook.nist.gov]
3. - 4 1615-02-7 | TCI EUROPE N.V. Chlorocinnamic Acid [tcichemicals.com]
4. 4-Chlorocinnamic Acid 1615-02-7 | TCI AMERICA [tcichemicals.com]
5. 4-Chlorocinnamic acid(1615-02-7) 1H NMR spectrum [chemicalbook.com]

To cite this document: Smolecule. [4-chlorocinnamic acid spectral data NMR IR]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b600200#4-chlorocinnamic-acid-spectral-data-nmr-ir>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com